

Commercial Suppliers and Technical Guide for Sudan Red 7B-D5 Analytical Standard

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Compound of Interest

Compound Name: Sudan Red 7B-D5

Cat. No.: B15558905

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For researchers, scientists, and professionals in drug development, the procurement of high-quality analytical standards is a critical foundation for accurate and reproducible results. This technical guide provides an in-depth overview of the commercial suppliers of the **Sudan Red 7B-D5** analytical standard, along with its non-deuterated counterpart. It also details experimental protocols for the application of Sudan Red 7B in analytical testing and histochemical staining, offering a comprehensive resource for its use in a laboratory setting.

Commercial Availability of Sudan Red 7B and its Deuterated Analog

Sudan Red 7B and its deuterated form, **Sudan Red 7B-D5**, are available from several specialized chemical suppliers. The deuterated standard is crucial for use as an internal standard in quantitative mass spectrometry-based assays, providing a high degree of accuracy. The following tables summarize the available quantitative data for both the deuterated and non-deuterated analytical standards.

Table 1: Commercial Suppliers and Quantitative Data for **Sudan Red 7B-D5** Analytical Standard

Supplier	Catalog Number	Molecular Formula	Molecular Weight (g/mol)	Form	Storage Conditions	Additional Information
HPC Standards Inc.	692716	$C_{24}H_{16}D_5N_5$	384.49	1x5mg Solid	4 °C	Also available as a 100 µg/ml solution in Acetonitrile (Cat. No. 692717). [1] [2]
Simson Pharma Limited	RC03036	$C_{24}H_{16}D_5N_5$	384.49	Custom Synthesis	Not specified	Accompanied by a Certificate of Analysis. [3]
MedchemExpress	HY-145612S	$C_{24}H_{16}D_5N_5$	384.49	Not specified	Store as recommended in the Certificate of Analysis.	

Table 2: Commercial Suppliers and Quantitative Data for Sudan Red 7B Analytical Standard

Supplier	Catalog Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Form	Storage Conditions
MilliporeSigma (Supelco™)	53373	C ₂₄ H ₂₁ N ₅	379.46	≥96.0% (HPLC)	Neat	Room Temperature
Cayman Chemical	Not specified	C ₂₄ H ₂₁ N ₅	379.5	Not specified	Solid	-20°C
Thermo Scientific Chemicals	AC415711000	C ₂₄ H ₂₁ N ₅	Not specified	Not specified	Crystalline powder	Not specified
LGC Standards	DRE-C16986120	C ₂₄ H ₂₁ N ₅	379.46	Not specified	Neat	Not specified

Experimental Protocols

Sudan Red 7B is primarily utilized as a dye in various industrial applications and as a staining agent in biological research. In the context of food safety, it is an illegal food additive, and sensitive analytical methods are required for its detection. The following are detailed protocols for its use in the analysis of food samples and for lipid staining in plant tissues.

Protocol 1: Determination of Sudan Dyes in Chili Powder by UPLC-MS/MS

This protocol describes a sensitive method for the quantification of eight Sudan dyes, including Sudan Red 7B, in chili powder using Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS).

1. Reagents and Materials:

- Sudan Red 7B analytical standard

- Acetonitrile (HPLC grade)
- Water with 0.1% formic acid (Mobile Phase A)
- Acetonitrile with 0.1% formic acid (Mobile Phase B)
- Chili powder sample
- 0.45 μm filters
- Centrifuge

2. Standard Solution Preparation:

- Prepare a stock solution of Sudan Red 7B at 100 $\mu\text{g/mL}$ in acetonitrile.
- Store the stock solution at 4°C in the dark.
- Prepare working standard solutions by diluting the stock solution with acetonitrile to achieve the desired concentrations for the calibration curve (e.g., 0.1 - 25 mg/kg).

3. Sample Preparation:

- Weigh 0.5 g of the chili powder into a 25 mL volumetric flask.
- Fill the flask with acetonitrile.
- Stir the mixture with a stir bar for 1 hour.
- Centrifuge the mixture at 10,000 g for 10 minutes.
- Filter the supernatant through a 0.45 μm filter.
- Inject 2 μL of the filtered extract into the UPLC-MS/MS system.

4. UPLC-MS/MS Analysis:

- Column: Acquity BEH C₁₈ column.

- Mobile Phase: A gradient of Mobile Phase A (water with 0.1% formic acid) and Mobile Phase B (acetonitrile with 0.1% formic acid).
- Flow Rate: 0.3 mL/min.
- Gradient: Start with 70% B, hold for 5 min, ramp to 85% B over 10 min, then return to initial conditions.
- Total Run Time: 20 minutes.
- Column Temperature: 30°C.
- MS Detection: Use a tandem mass spectrometer in the Multiple Reaction Monitoring (MRM) mode. Specific precursor and product ion transitions for Sudan Red 7B should be optimized.

Protocol 2: Lipid Staining in Plant Material with Sudan Red 7B

This protocol details the preparation of a Sudan Red 7B staining solution and its application for the visualization of neutral lipids in plant tissues.^[4]

1. Reagents and Materials:

- Sudan Red 7B (Fat Red 7B)
- Polyethylene glycol-300 (PEG-300)
- 90% Glycerol
- Plant tissue samples (e.g., seedlings)
- Water

2. Preparation of Staining Solution (0.1% w/v):

- Dissolve 50 mg of Sudan Red 7B in 25 mL of PEG-300.
- Incubate the mixture for 1 hour at 90°C and then allow it to cool.

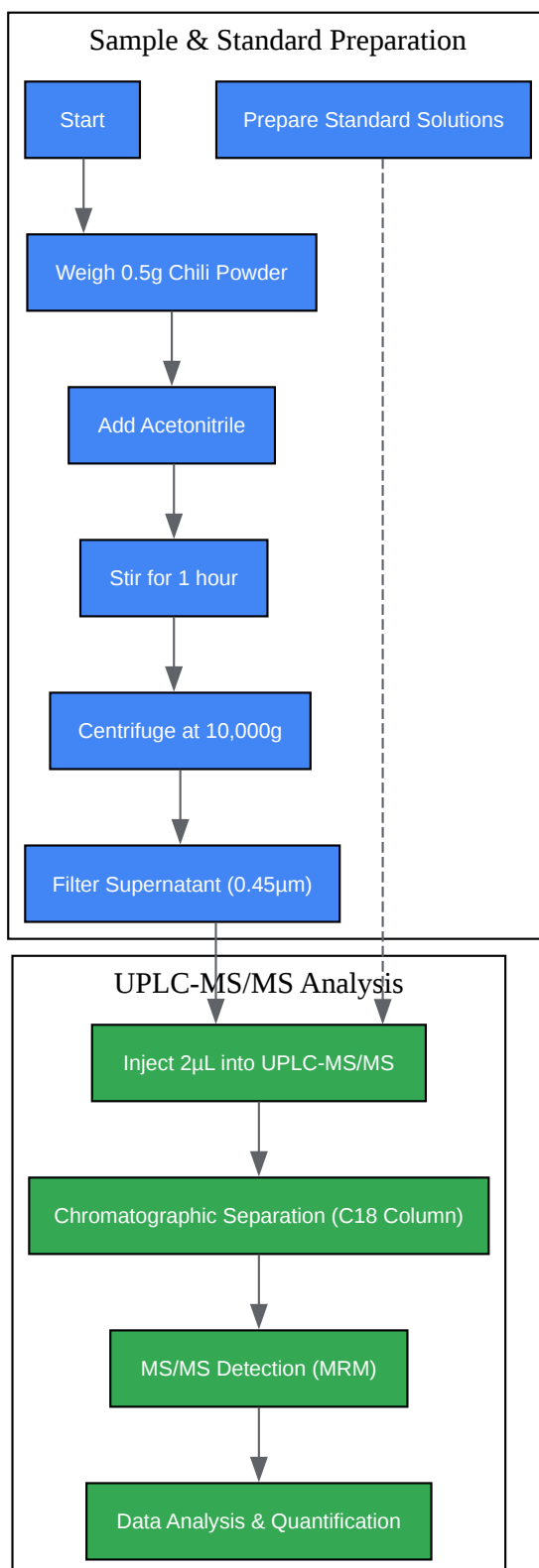
- Add an equal volume of 90% glycerol.
- Store the staining solution at room temperature.

3. Staining Procedure:

- Immerse the plant tissues in the staining solution for a duration of 1 hour to overnight.[4]
- After staining, rinse the tissues several times with water to remove excess stain.[4]
- The stained lipids will appear red under a microscope.

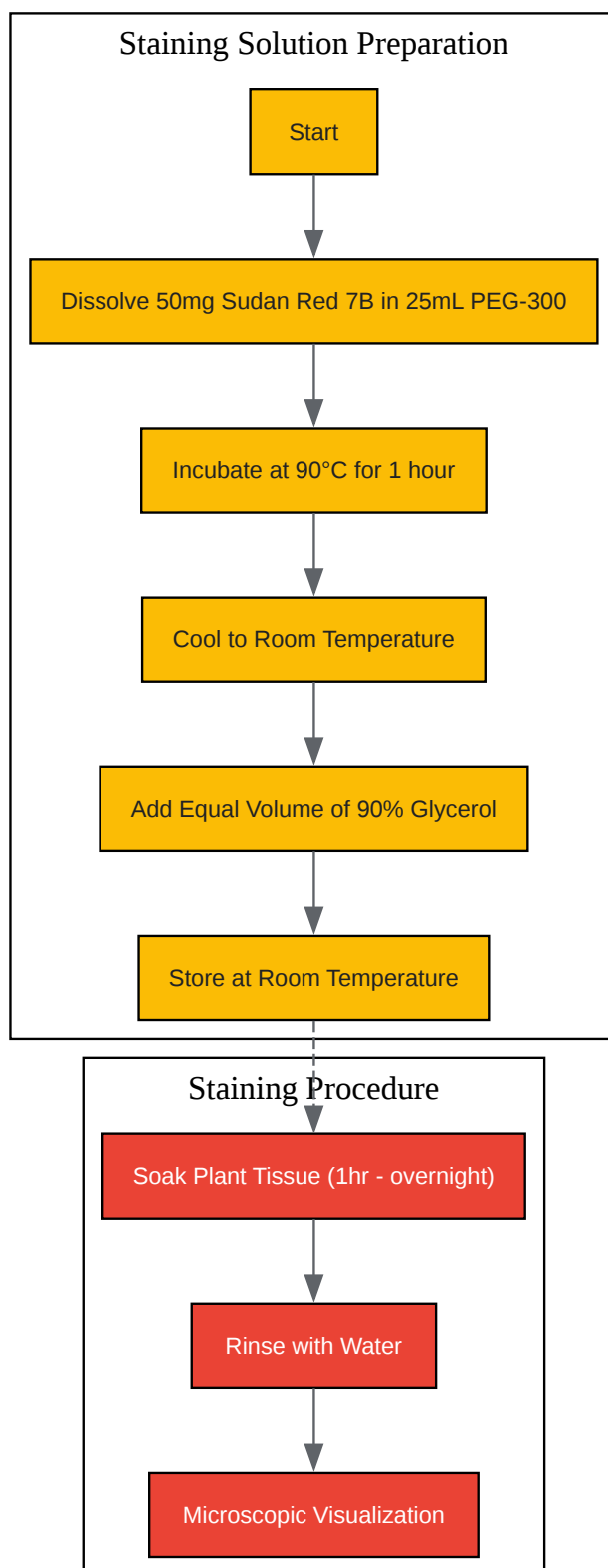
Visualizations of Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for the determination of Sudan Red 7B in chili powder by UPLC-MS/MS.



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Caption: Workflow for lipid staining in plant material using Sudan Red 7B.

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